Application Notes and Protocols for Functionalization of NOPO Carbon Nanotubes

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Compound of Interest

Compound Name:	*NOPO*
CAS No.:	*1397275-76-1*
Cat. No.:	*B6336631*

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Introduction

Single-walled carbon nanotubes (SWCNTs) produced by **NoPo** Nanotechnologies via the High-Pressure Carbon Monoxide (HiPCO®) process offer unique properties for biomedical applications, including drug delivery.[1][2] These SWCNTs possess a small diameter, typically ranging from 0.8 to 1.2 nm, and a high degree of purity after undergoing a proprietary halogen purification technique to remove catalyst particles.[3][4] Their high surface area, ability to penetrate cellular membranes, and potential for surface functionalization make them attractive candidates for carrying therapeutic agents.[1]

This document provides detailed protocols for the covalent and non-covalent functionalization of **NoPo** HiPCO® SWCNTs. It also includes methods for characterizing the functionalized nanotubes, quantifying drug loading, and assessing cytotoxicity. The provided information is intended to serve as a comprehensive guide for researchers developing novel carbon nanotube-based drug delivery systems.

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Properties of **NoPo** HiPCO® SWCNTs

A thorough understanding of the starting material is crucial for successful functionalization and application. **NoPo** HiPCO® SWCNTs have been characterized and compared to the well-established Rice University HiPco SWCNTs, showing a smaller average diameter and lower catalyst content.[4]

Property	Specification	Characterization Method(s)
Average Diameter	0.8 - 1.2 nm	Raman Spectroscopy, Transmission Electron Microscopy (TEM), Atomic Force Microscopy (AFM)[3][4][5]
Purity (Carbon Content)	>85% (raw), >95% (purified)	Thermogravimetric Analysis (TGA)[3][4]
Morphology	Bundled, rope-like structures	Scanning Electron Microscopy (SEM), TEM[4][5]
G/D Ratio (as-produced)	~25 - 30	Raman Spectroscopy[5]
Moisture Content	<0.5 wt%	TGA[3]

Caption: Key properties of **NoPo** HiPCO® Single-Walled Carbon Nanotubes.

Covalent Functionalization Protocol: Carboxylation via Acid Treatment

Covalent functionalization introduces chemical groups onto the surface of SWCNTs, providing stable anchoring points for drug conjugation.[6] A common and effective method is acid treatment to generate carboxylic acid (-COOH) groups.[7]

Experimental Workflow: Covalent Functionalization

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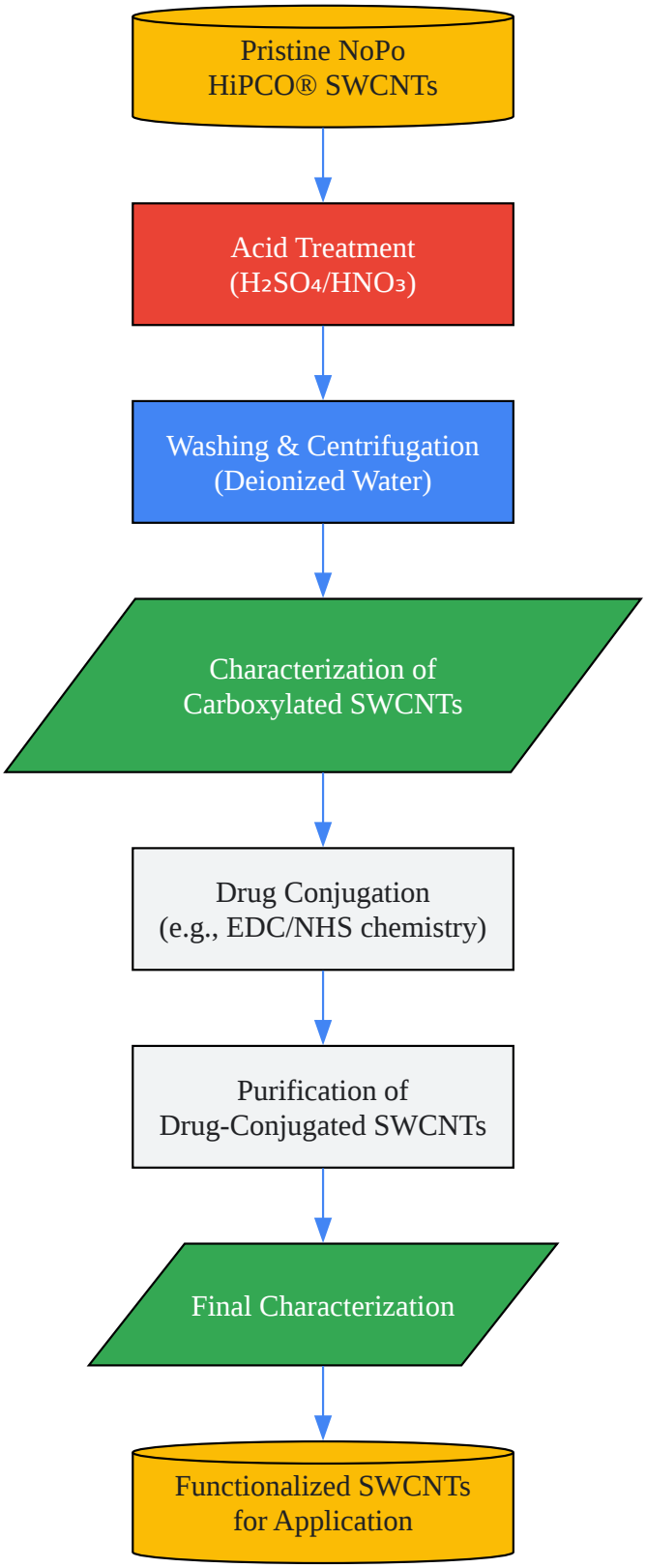

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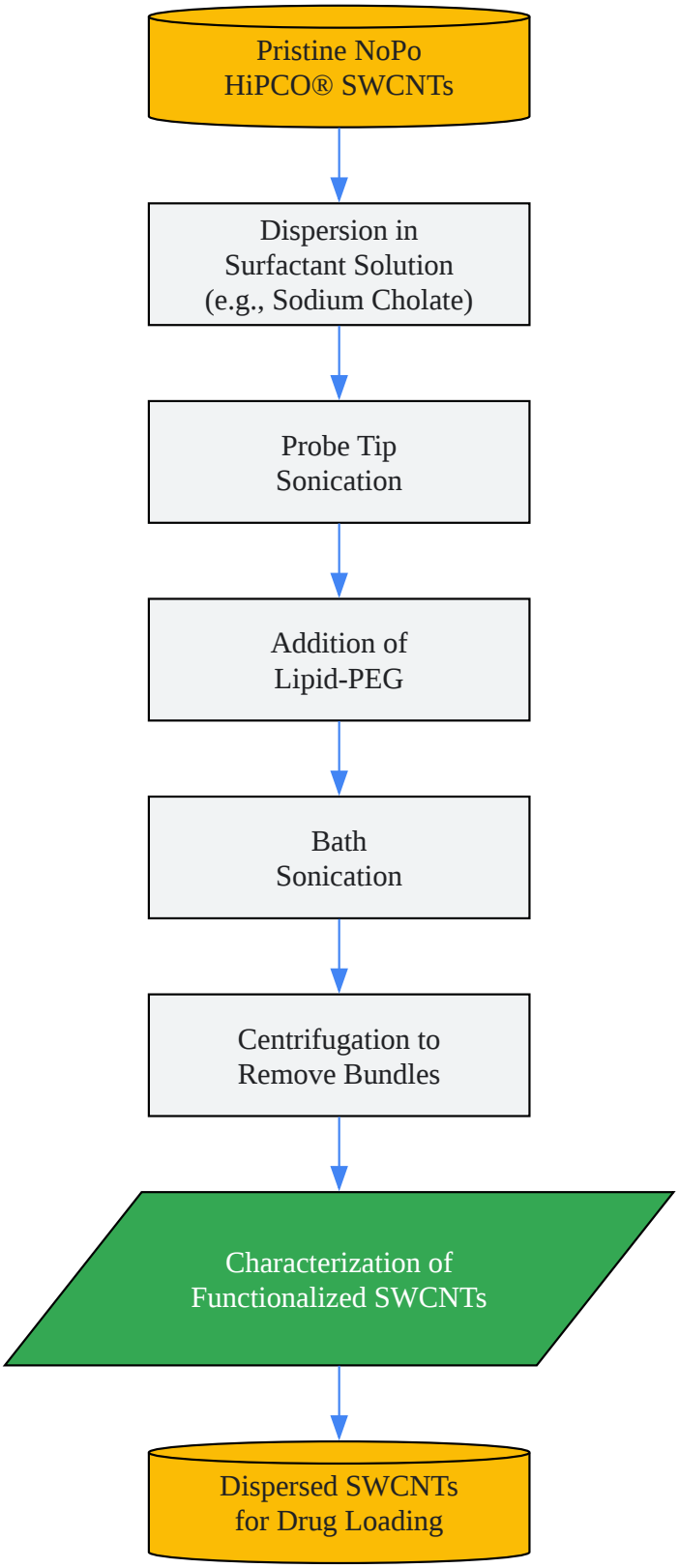

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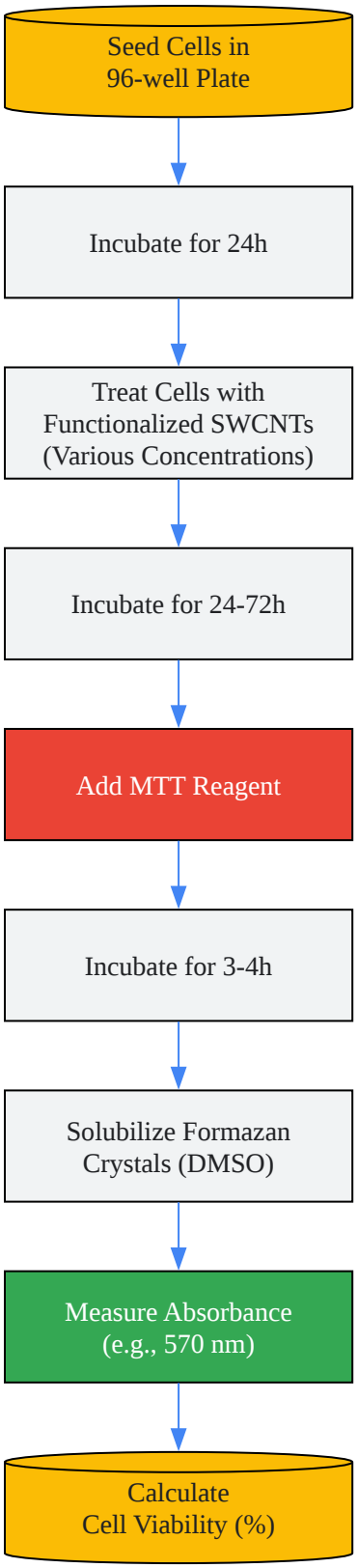

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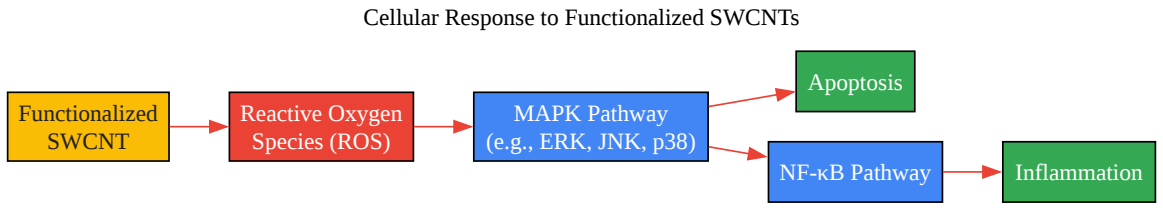

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